

# Personal protective equipment for handling JNJ-39758979

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## Compound of Interest

Compound Name: JNJ-39758979

Cat. No.: B1673020

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## Essential Safety and Handling Guide for JNJ-39758979

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **JNJ-39758979**, a potent and selective histamine H4 receptor antagonist.<sup>[1][2][3]</sup> Given the high affinity of this compound for its biological target, it is imperative to handle it with appropriate caution to minimize exposure risks.<sup>[1][2]</sup> This document outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a safe laboratory environment.

## Compound Identification and Properties

A summary of the key chemical and physical properties of **JNJ-39758979** is provided below.

Property	Value
Chemical Name	4-[(3R)-3-amino-1-pyrrolidinyl]-6-(1-methylethyl)-2-pyrimidinamine
CAS Number	1046447-90-8
Molecular Formula	C <sub>11</sub> H <sub>19</sub> N <sub>5</sub>
Molecular Weight	221.3 g/mol
Appearance	White to yellow solid
Solubility	Soluble in DMSO (≥10 mg/mL) and Ethanol (≥10 mg/mL)

Data sourced from Cayman Chemical and other suppliers.[4]

## Personal Protective Equipment (PPE) Requirements

A risk assessment is essential to determine the specific PPE required for the quantity and nature of the work being performed.[5] The following table summarizes the minimum recommended PPE for handling **JNJ-39758979** in a laboratory setting.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields. <a href="#">[5]</a> <a href="#">[6]</a>	Chemical splash goggles and a face shield should be worn when there is a risk of splashes, such as when preparing solutions or handling larger quantities. <a href="#">[5]</a> <a href="#">[6]</a>
Hand Protection	Nitrile gloves. <a href="#">[7]</a>	Double-gloving with nitrile gloves or wearing Silver Shield gloves under disposable nitrile gloves is recommended, especially for prolonged handling or when working with solutions. <a href="#">[5]</a>
Body Protection	A flame-resistant lab coat is required. <a href="#">[6]</a> The lab coat should have long sleeves and be fully buttoned. <a href="#">[7]</a>	For tasks with a higher risk of contamination, a disposable gown over the lab coat should be considered.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation exposure.	A respirator may be necessary for operations with a high potential for aerosol generation, such as sonication or when handling large quantities of powder outside of a containment system. The type of respirator should be determined by a formal risk assessment. <a href="#">[8]</a>
Footwear	Closed-toe shoes must be worn at all times in the laboratory. <a href="#">[6]</a> <a href="#">[7]</a>	---

## Experimental Protocols: Safe Handling and Disposal

Adherence to strict protocols is crucial for minimizing exposure and preventing environmental contamination.

### Handling Procedures:

- **Preparation:** Before handling **JNJ-39758979**, ensure that the designated work area, typically a chemical fume hood, is clean and uncluttered.
- **Weighing:** Weighing of the solid compound should be performed in a fume hood or a ventilated balance enclosure to contain any airborne particles.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- **Personal Hygiene:** After handling the compound, remove gloves and wash hands thoroughly with soap and water. Do not wear lab coats or gloves outside of the laboratory.<sup>[7]</sup>

### Spill Management:

- **Evacuate:** In the event of a large spill, evacuate the immediate area.
- **Secure:** Secure the area and prevent entry.
- **Decontaminate:** For small spills, use an appropriate absorbent material and decontaminate the area. All materials used for cleanup should be treated as hazardous waste.
- **Report:** Report all spills to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) department.

### Disposal Plan:

The disposal of potent pharmaceutical compounds is regulated and requires strict adherence to institutional and local environmental regulations.<sup>[9]</sup>

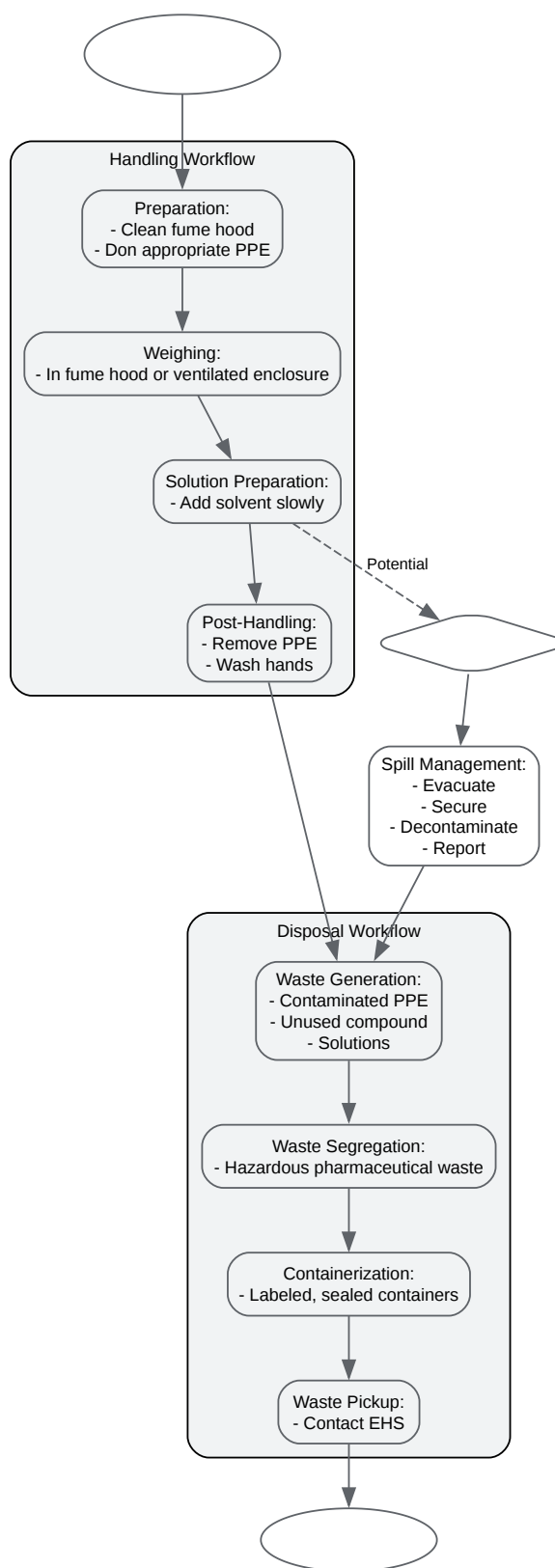
- **Waste Segregation:** All waste contaminated with **JNJ-39758979**, including gloves, disposable lab coats, and absorbent pads, must be segregated as hazardous

pharmaceutical waste.[9]

- Containerization: Use designated and clearly labeled hazardous waste containers.[9]
  - Solid Waste: Heavily contaminated items and unused product should be placed in a designated hazardous chemical waste container.
  - Liquid Waste: Solutions containing **JNJ-39758979** should be collected in a dedicated, sealed, and labeled hazardous waste container. Do not dispose of this waste down the drain.[9]
  - Sharps: Contaminated sharps, such as needles and syringes, must be disposed of in a designated sharps container.[9]
- Waste Pickup: Once waste containers are full, follow your institution's procedures for hazardous waste pickup through the EHS department.[9]

## Workflow for Safe Handling and Disposal

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **JNJ-39758979**.



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